

2,4-Dichloro-5-(4-nitrophenoxy)phenol CAS number and molecular structure

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Compound of Interest

Compound Name: 2,4-Dichloro-5-(4-nitrophenoxy)phenol

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An In-depth Technical Guide to 2,4-Dichloro-5-nitrophenol

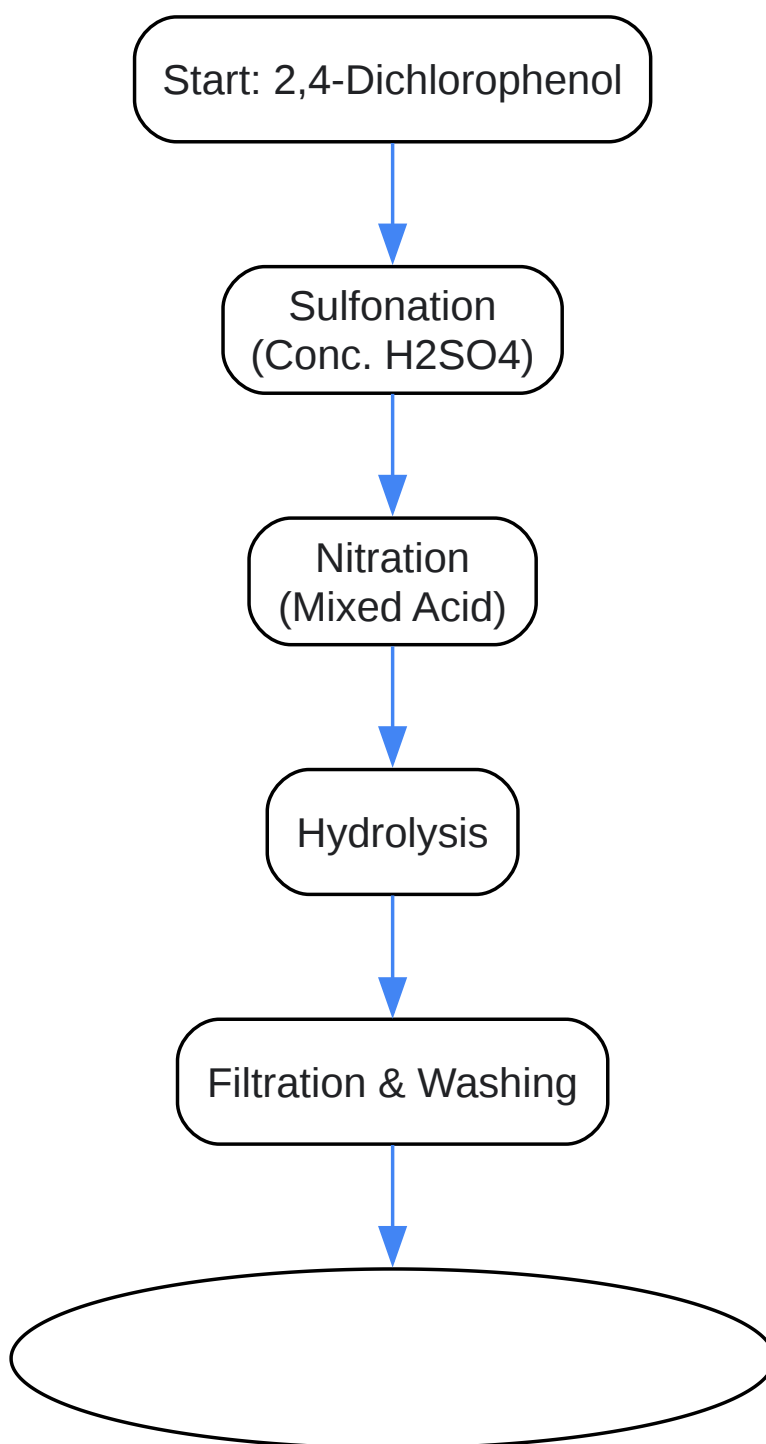
Note: The following guide pertains to 2,4-Dichloro-5-nitrophenol, as extensive data is available for this compound. The initially requested "2,4-Dichloro-5-(4-nitrophenoxy)phenol" did not yield specific search results, suggesting a possible misnomer.

This technical guide provides a comprehensive overview of 2,4-Dichloro-5-nitrophenol, including its chemical identity, physical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

2,4-Dichloro-5-nitrophenol is a significant chemical intermediate, particularly in the agrochemical and pharmaceutical industries.^{[1][2]} Its molecular structure consists of a phenol ring substituted with two chlorine atoms and a nitro group.^[1]

Molecular Structure:



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References

- 1. nbinno.com [nbinno.com]
- 2. 2,4-Dichloro-5-Nitrophenol [myskinrecipes.com]
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